

Benzyl benzoate-d5 safety data sheet information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl benzoate-d5*

Cat. No.: *B15572032*

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An In-depth Technical Guide on the Safety Data of **Benzyl Benzoate-d5**

This technical guide provides a comprehensive overview of the safety data for **Benzyl benzoate-d5** (CAS: 347840-01-1), intended for researchers, scientists, and drug development professionals. Due to the limited availability of specific safety data for the deuterated form, this document primarily references data from the non-deuterated Benzyl Benzoate (CAS: 120-51-4), a standard practice given the minor influence of deuterium substitution on overall toxicological and physical properties. All information is collated from publicly available Safety Data Sheets (SDS).

Physical and Chemical Properties

Benzyl benzoate-d5 is a colorless liquid with a characteristic faint, sweet, balsamic odor.^{[1][2]} It is an ester of benzyl alcohol and benzoic acid.^[3] The primary use of the deuterated form is as an internal standard in clinical mass spectrometry and for research into the kinetic isotope effect on drug metabolism.^{[4][5]}

The following table summarizes the key physical and chemical properties.

Property	Value	Citations
Molecular Formula	<chem>C14H7D5O2</chem>	
Molecular Weight	217.29 g/mol (deuterated) / 212.24 g/mol (non-deuterated)	
Physical State	Liquid	
Appearance	Colorless, clear, oily liquid	
Melting Point	18 - 20 °C (64 - 68 °F)	
Boiling Point	323 - 324 °C (613 - 615 °F)	
Density	1.118 g/cm³ at 25 °C	
Vapor Pressure	0.008 hPa (0.006 mmHg) at 25 °C (77 °F)	
Vapor Density	7.3 (Air = 1)	
Water Solubility	Insoluble	
Partition Coefficient	log Pow: 3.97	
Auto-ignition Temp.	480 °C (896 °F)	
Flash Point	148 - 158 °C (298 - 316 °F)	

Toxicological Information

Benzyl benzoate is harmful if swallowed. The toxicological data for the non-deuterated form is presented below. It is not classified as a carcinogen.

Test Type	Species	Route	Value	Citations
LD50	Rabbit	Oral	1,900 mg/kg	
LD50	Rabbit	Dermal	4,000 mg/kg	
LD50	Rat	Oral	1,700 - 1,900 mg/kg	
LC50	Fish	-	2.32 mg/l - 96 h	
ATE (Oral)	-	Oral	500 mg/kg	

Potential Acute Health Effects:

- Eyes: May cause eye irritation.
- Skin: May be harmful if absorbed through the skin and may cause skin irritation.
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: Harmful if swallowed. Ingestion may cause nausea and vomiting.

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) classification for Benzyl Benzoate is summarized below.

Classification	Code	Description	Citations
Acute Toxicity (Oral)	H302	Harmful if swallowed	
Hazardous to the aquatic environment (Acute)	H400	Very toxic to aquatic life	
Hazardous to the aquatic environment (Chronic)	H411	Toxic to aquatic life with long lasting effects	

GHS Pictograms:

- GHS07 (Exclamation Mark)
- GHS09 (Environment)

Signal Word: Warning

Experimental Protocols

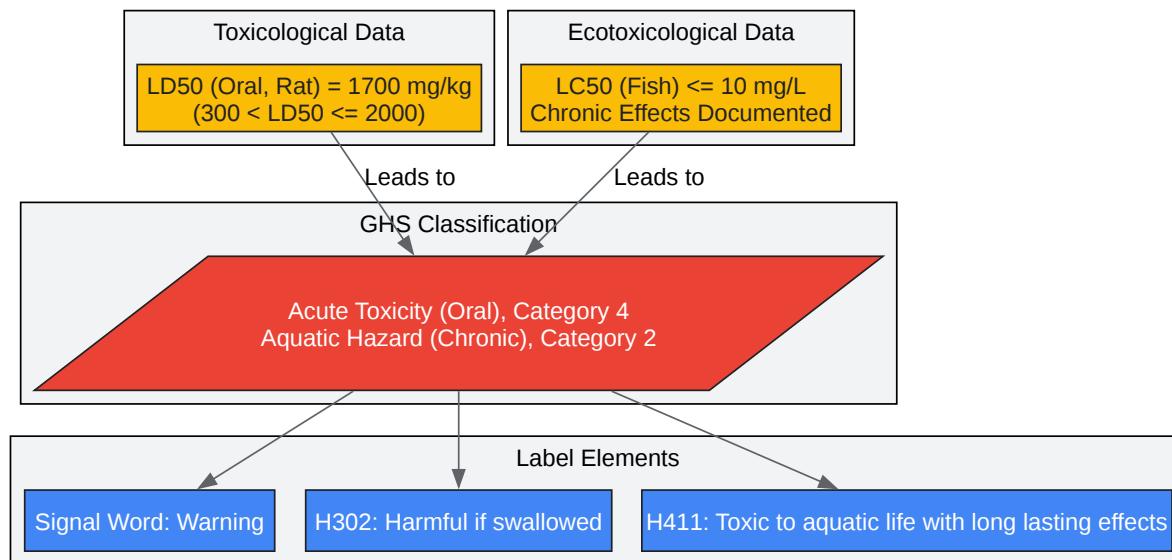
Detailed experimental protocols for the toxicological data cited in the safety data sheets are not extensively provided. However, one cited method for aquatic toxicity testing is "Directive 67/548/EEC, Annex V, C.1." for the LC50 test in *Danio rerio* (zebra fish). This directive outlines the conditions for acute toxicity testing in fish, including test duration, conditions, and observation parameters.

A general workflow for the analysis of synthesized deuterated compounds like **Benzyl benzoate-d5** typically involves confirmation of identity and purity using techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to verify the degree of deuteration.

Visualizations

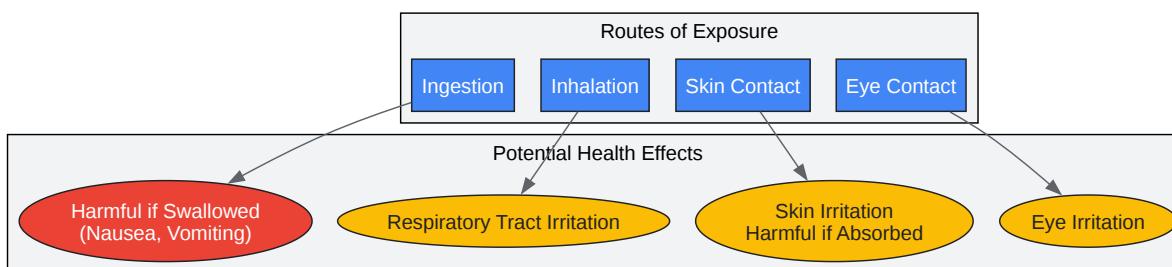
Logical Relationships and Workflows

The following diagrams illustrate key safety-related workflows and logical relationships derived from the SDS information.



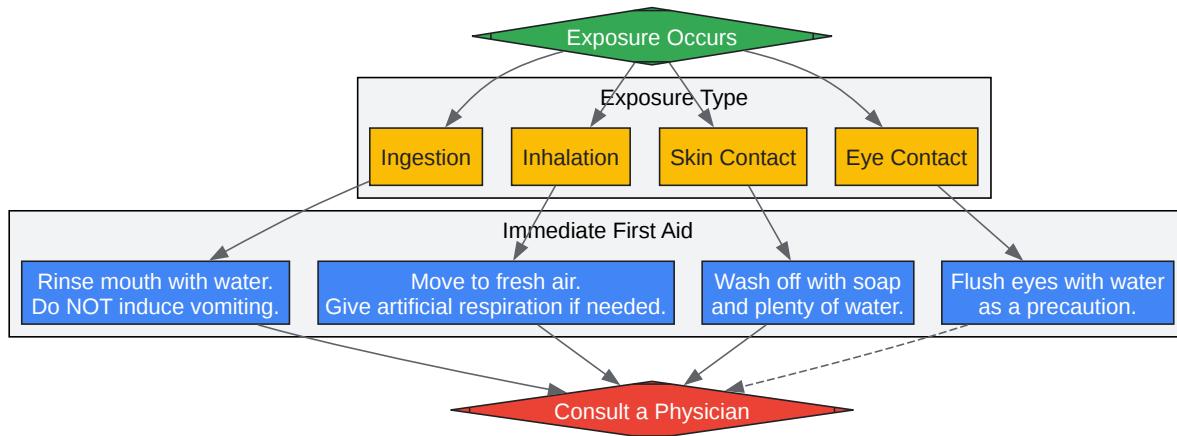
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Caption: GHS classification logic for Benzyl Benzoate.



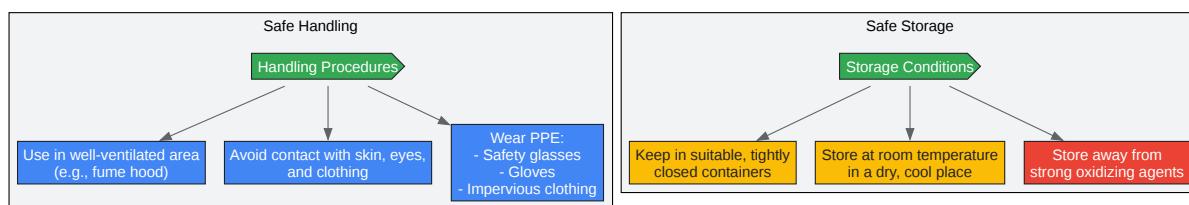
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Caption: Exposure routes and potential health effects.



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Caption: General first aid workflow for exposure incidents.



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Caption: Recommended handling and storage protocols.

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- To cite this document: BenchChem. [Benzyl benzoate-d5 safety data sheet information]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15572032#benzyl-benzoate-d5-safety-data-sheet-information>

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